

Molecular formula of copper(II) chromate.

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Compound of Interest

Compound Name: Copper chromate

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An In-Depth Technical Guide to Copper(II) Chromate for Researchers and Scientists

Introduction

Copper(II) chromate (CuCrO_4) is an inorganic compound notable for its applications as a fungicide, wood preservative, and mordant in dyeing processes.^[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and toxicological data, tailored for researchers, scientists, and professionals in drug development who may encounter or utilize chromium and copper compounds in their work. While not a therapeutic agent itself, understanding its properties and biological impact is crucial due to the significant roles of both copper and chromium in biological systems and toxicology.

Chemical Identity and Properties

Copper(II) chromate exists in a neutral form as well as several basic forms, which are combinations with copper(II) hydroxide.^[1] The neutral form is a reddish-brown crystalline solid.^[2] It is insoluble in water but soluble in acids.^{[1][2]}

Quantitative Data Summary

The key identifiers and physicochemical properties of neutral copper(II) chromate are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	CuCrO_4	[1][3]
Molecular Weight	179.54 g/mol	[1][3][4]
CAS Number	13548-42-0	[2][4]
Appearance	Reddish-brown crystalline solid	[1][2]
Melting Point	Decomposes above 400°C	[1][2][5]
Solubility	Insoluble in water; soluble in acids	[1][2]
Elemental Composition	Cu: 35.39%, Cr: 28.97%, O: 35.64%	[1]
Synonyms	Neutral cupric chromate, Copper chromate neutral, Chromic acid (H_2CrO_4) copper(2+) salt (1:1)	[1][5]

Synthesis and Experimental Protocols

The synthesis of copper(II) chromate can be achieved through several methods, depending on whether the neutral or a basic form is desired.

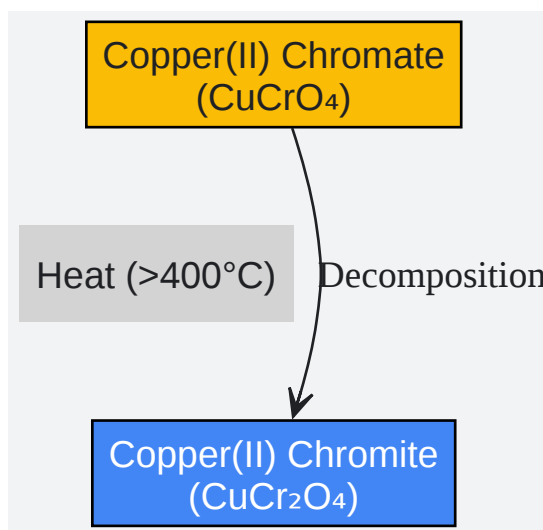
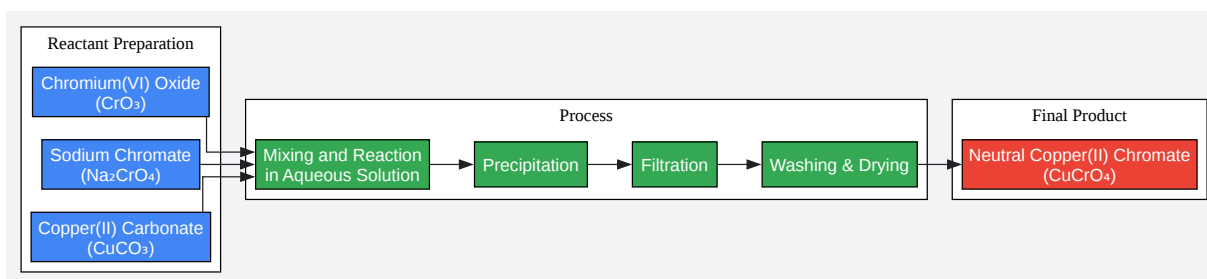
Synthesis of Neutral Copper(II) Chromate

Neutral copper(II) chromate can be prepared by the reaction of copper(II) carbonate with an aqueous solution of sodium chromate and chromium(VI) oxide.[1]

Experimental Protocol:

- **Reagent Preparation:** Prepare separate aqueous solutions of copper(II) carbonate (CuCO_3), sodium chromate (Na_2CrO_4), and chromium(VI) oxide (CrO_3).
- **Reaction:** In a suitable reaction vessel, slowly add the sodium chromate and chromium(VI) oxide solutions to the copper(II) carbonate solution under constant stirring.

- Precipitation: The reddish-brown precipitate of neutral copper(II) chromate will form.
- Isolation: The precipitate is isolated via filtration.
- Washing and Drying: Wash the collected solid with deionized water to remove soluble impurities and subsequently dry it in an oven at a controlled temperature.



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